

Application Notes and Protocols: Effects of Anilazine on Soil Microbial Communities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Anilazine**

Cat. No.: **B1167350**

[Get Quote](#)

A anilazina é um fungicida triazínico que já foi amplamente utilizado na agricultura para controlar uma variedade de doenças fúngicas em plantações.^[1] No entanto, seu uso foi descontinuado em muitas regiões devido a preocupações ambientais e toxicológicas.^[1] O impacto da anilazina nas comunidades microbianas do solo não é extensivamente estudado; no entanto, pesquisas sobre outros fungicidas triazínicos, como a atrazina, fornecem informações sobre os efeitos potenciais.

Efeitos Gerais dos Fungicidas nas Comunidades Microbianas do Solo

Os fungicidas são projetados para inibir ou matar o crescimento de fungos. No entanto, sua aplicação no solo pode ter efeitos não intencionais em uma ampla gama de microrganismos, incluindo bactérias, actinomicetos e outros fungos não-alvo. Esses efeitos podem alterar a estrutura e a função da comunidade microbiana do solo, impactando processos essenciais do ecossistema, como ciclagem de nutrientes e decomposição da matéria orgânica.

Dados Quantitativos sobre os Efeitos da Atrazina (Proxy para a Anilazina)

Devido à escassez de dados quantitativos específicos para a anilazina, os dados de uma meta-análise sobre a atrazina, um herbicida triazínico estruturalmente relacionado, são apresentados aqui como um proxy para ilustrar os potenciais efeitos. Uma meta-análise de 39 artigos revisados por pares revelou os seguintes impactos da aplicação de atrazina no solo:

Parâmetro Microbiano do Solo	Efeito da Aplicação de Atrazina	Alteração Percentual Média
Biomassa Microbiana	Aumento Significativo	+8.9%
Respiração Microbiana	Aumento Significativo	+26.77%
Diversidade Microbiana	Diminuição Significativa	-4.87%
Atividade Enzimática	Diminuição Significativa	-24.04%

Tabela 1: Resumo dos Efeitos da Atrazina na Biomassa, Respiração, Diversidade e Atividade Enzimática Microbiana do Solo.[2]

Protocolos Experimentais

A seguir, são apresentados protocolos experimentais detalhados, adaptados de estudos que investigam os efeitos de pesticidas, incluindo a atrazina, nas comunidades microbianas do solo. Esses protocolos podem ser aplicados para avaliar o impacto da anilazina.

Protocolo 1: Avaliação da Biomassa Microbiana do Solo

Este protocolo descreve o método de fumigação-extracção com clorofórmio para determinar a biomassa microbiana de carbono (BMC) no solo.

Materiais:

- Amostras de solo fresco
- Clorofórmio (sem etanol)
- Sulfato de potássio 0,5 M (K_2SO_4)
- Frascos de vácuo
- Papel de filtro (Whatman No. 42)

- Analisador de carbono orgânico total (TOC)

Procedimento:

- Pese duas porções de 25 g de cada amostra de solo.
- Coloque uma porção de cada amostra em um frasco de vácuo contendo um béquer com 25 mL de clorofórmio.
- Evacue o frasco até que o clorofórmio ferva vigorosamente e, em seguida, feche o vácuo. Incube as amostras no escuro à temperatura ambiente por 24 horas.
- Após a incubação, remova o clorofórmio evacuando repetidamente o frasco.
- Extraia as amostras de solo fumigadas e não fumigadas (controle) com 100 mL de K_2SO_4 0,5 M, agitando por 30 minutos em um agitador orbital.
- Filtre os extratos através de papel de filtro Whatman No. 42.
- Analise o teor de carbono orgânico nos extratos usando um analisador de TOC.
- Calcule a BMC usando a seguinte equação: $BMC = (\text{Carbono orgânico extraível do solo fumigado} - \text{Carbono orgânico extraível do solo não fumigado}) / kEC$ Onde kEC é um fator de conversão (geralmente 0,45).

Protocolo 2: Análise da Atividade Enzimática do Solo

Este protocolo descreve o ensaio para a atividade da desidrogenase, uma medida da atividade microbiana geral no solo.

Materiais:

- Amostras de solo fresco
- Cloreto de 2,3,5-trifeniltetrazólio (TTC) a 3%
- Tris-HCl tampão (pH 7,4)
- Metanol

- Espectrofotômetro

Procedimento:

- Pese 5 g de solo fresco em um tubo de ensaio.
- Adicione 5 mL de solução de TTC a 3% e 5 mL de tampão Tris-HCl.
- Misture bem e incube os tubos no escuro a 37°C por 24 horas.
- Após a incubação, adicione 10 mL de metanol para extrair o trifénil formazan (TPF) formado.
- Agite a mistura vigorosamente e, em seguida, filtre-a.
- Meça a absorbância do filtrado a 485 nm usando um espectrofotômetro.
- A concentração de TPF é determinada a partir de uma curva padrão e expressa como $\mu\text{g TPF g}^{-1}$ solo seco h^{-1} .

Protocolo 3: Análise da Estrutura da Comunidade Microbiana (Sequenciamento de Amplicon do Gene 16S rRNA)

Este protocolo descreve as etapas para analisar a diversidade e composição da comunidade bacteriana no solo.[3][4]

Materiais:

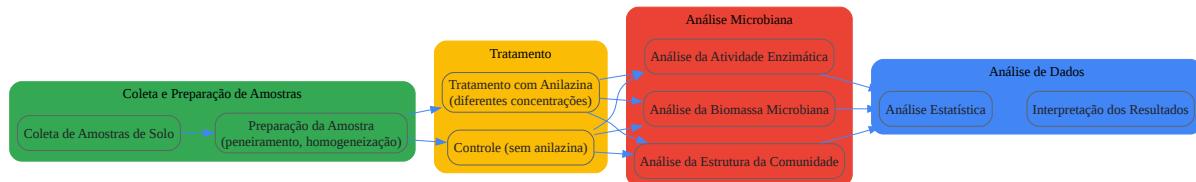
- Kit de extração de DNA do solo
- Primers para a região hipervariável V4 do gene 16S rRNA
- DNA polimerase de alta fidelidade
- Equipamento de PCR
- Kit de purificação de produtos de PCR

- Sequenciador de próxima geração (por exemplo, Illumina MiSeq)

Procedimento:

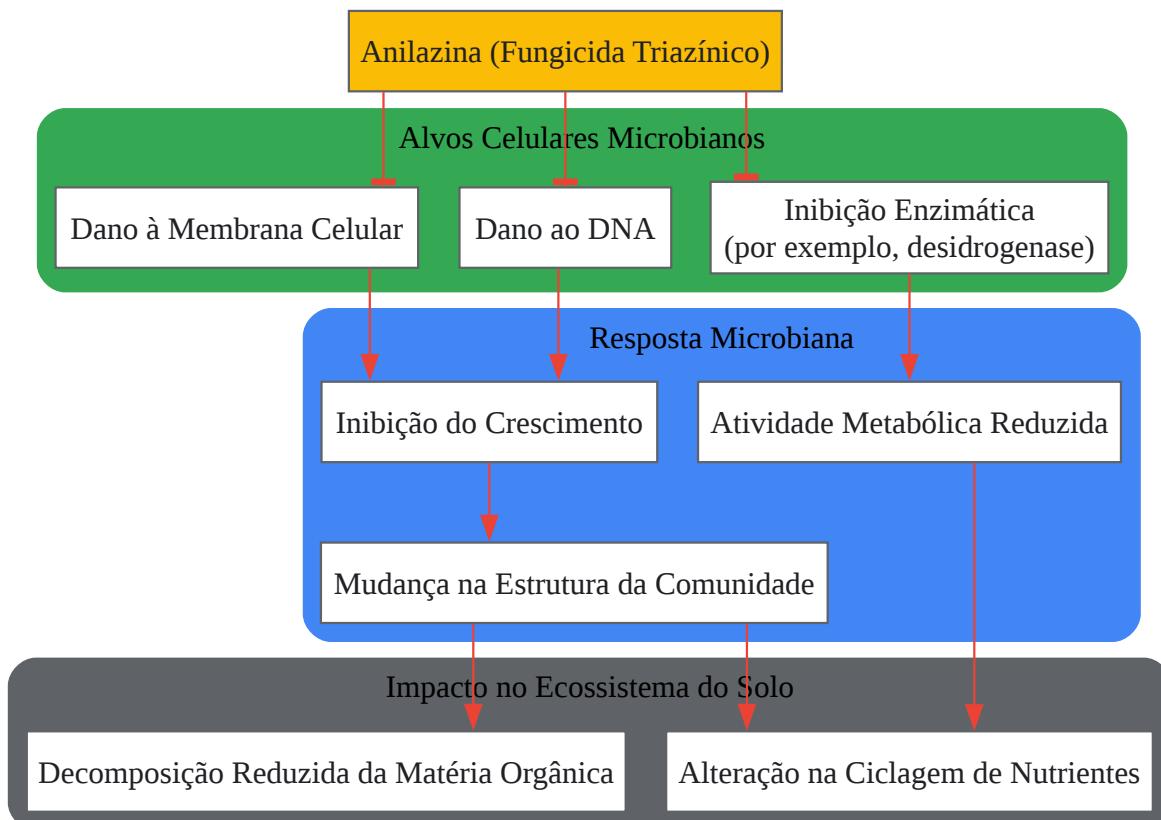
- Extraia o DNA total das amostras de solo usando um kit comercial de extração de DNA do solo, seguindo as instruções do fabricante.
- Amplifique a região V4 do gene 16S rRNA por PCR usando primers específicos (por exemplo, 515F e 806R) com adaptadores de sequenciamento.
- Purifique os produtos de PCR para remover primers não incorporados e dNTPs.
- Quantifique os produtos de PCR purificados e agrupe-os em concentrações equimolares.
- Realize o sequenciamento de próxima geração dos amplicons agrupados.
- Processe os dados brutos de sequenciamento para remover sequências de baixa qualidade, quimeras e adaptadores.
- Agrupe as sequências em Unidades Taxonômicas Operacionais (OTUs) com um limiar de similaridade de 97%.
- Atribua a taxonomia a cada OTU usando um banco de dados de referência (por exemplo, Greengenes ou SILVA).
- Analise a diversidade alfa (riqueza e uniformidade de espécies dentro de uma amostra) e a diversidade beta (diferenças na composição de espécies entre as amostras).

Visualizações



[Click to download full resolution via product page](#)

Figura 1: Fluxo de trabalho experimental para avaliar o efeito da anilazina nas comunidades microbianas do solo.



[Click to download full resolution via product page](#)

Figura 2: Vias conceituais do impacto da anilazina nas comunidades microbianas do solo.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Impact of atrazine on soil microbial properties: A meta-analysis - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Impact of Atrazine Exposure on the Microbial Community Structure in a Brazilian Tropical Latosol Soil - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Assessing the efficiency and the side effects of atrazine-degrading biocomposites amended to atrazine-contaminated soil - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Effects of Anilazine on Soil Microbial Communities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167350#anilazine-effect-on-soil-microbial-communities]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com